

An In-depth Technical Guide to 6-Methoxy-2-naphthaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 9-Hydroxydibenz[b,f]
[1,4]oxazepin-11(10H)-one

Cat. No.: B131281

[Get Quote](#)

A Note on Chemical Identification: This guide provides a comprehensive overview of the chemical compound 6-Methoxy-2-naphthaldehyde (CAS RN: 3453-33-6). The initial query for CAS number 60287-13-0 identifies 9-Hydroxydibenz[b,f][1][2]oxazepin-11(10H)-one, a compound with limited publicly available technical data. Given the extensive research and application data for 6-Methoxy-2-naphthaldehyde, it is presented here as the likely subject of interest for researchers, scientists, and drug development professionals.

Introduction

6-Methoxy-2-naphthaldehyde is a substituted naphthalene derivative characterized by a methoxy group at the 6-position and an aldehyde at the 2-position. This bifunctional aromatic compound serves as a critical building block in organic synthesis and has garnered significant attention in medicinal chemistry and materials science. Its unique photophysical properties and biological reactivity make it a valuable tool in the development of fluorescent probes and as an intermediate in the synthesis of pharmaceuticals, most notably as an impurity of the non-steroidal anti-inflammatory drug (NSAID) Nabumetone.[3][4] This guide will delve into the chemical and physical properties, structure, synthesis, key applications, and safety considerations of 6-Methoxy-2-naphthaldehyde.

Chemical Structure and Properties

The structural framework of 6-Methoxy-2-naphthaldehyde, consisting of a naphthalene core with electron-donating (methoxy) and electron-withdrawing (aldehyde) groups, dictates its

chemical behavior and physical characteristics.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ O ₂	[5]
Molecular Weight	186.21 g/mol	[5]
Appearance	White to yellow to orange crystals or powder	[4]
Melting Point	81-84 °C	[4]
Boiling Point	196 °C at 10 mmHg	[4]
Solubility	Soluble in chloroform and methanol. Water solubility is 150.1 mg/L at 25°C.	[4]
InChI Key	VZBLASFLFFMMCM-UHFFFAOYSA-N	[5]
SMILES	<chem>COC1=CC2=C(C=C1)C=C(C=C2)C=O</chem>	[5]

Structural Elucidation

The structure of 6-Methoxy-2-naphthaldehyde has been confirmed through various spectroscopic methods. X-ray crystallography studies have revealed that it crystallizes in the orthorhombic space group Pcab.[6] This detailed structural information is crucial for understanding its solid-state properties and potential for non-linear optical applications.[7]

Caption: Chemical structure of 6-Methoxy-2-naphthaldehyde.

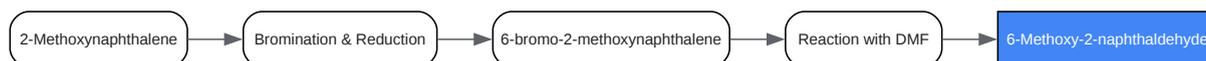
Synthesis of 6-Methoxy-2-naphthaldehyde

Several synthetic routes to 6-Methoxy-2-naphthaldehyde have been reported, reflecting its importance as a synthetic intermediate. The choice of a particular method often depends on the desired scale, purity, and the availability of starting materials.

Common Synthetic Pathways

- From 2-Methoxynaphthalene: A prevalent method involves the bromination of 2-methoxynaphthalene, followed by a reduction to yield 6-bromo-2-methoxynaphthalene. This intermediate is then reacted with N,N-dimethylformamide (DMF) to produce the final aldehyde.[8][9] This method is advantageous as it can produce high-purity 6-Methoxy-2-naphthaldehyde without the need for column chromatography, thus improving the overall yield.[8]
- Grignard Reaction: An alternative synthesis involves the Grignard reaction of 2-bromo-6-methoxynaphthalene with triethylorthoformate.[4][7]
- Oxidation of 2-acetyl-6-methoxynaphthalene: A multi-step synthesis starts with 2-acetyl-6-methoxynaphthalene, which is treated with sodium hypochlorite to form 6-methoxy-2-naphthoic acid. Subsequent esterification and reduction yield 6-methoxy-2-naphthyl methanol, which is then selectively oxidized with manganese dioxide to afford 6-Methoxy-2-naphthaldehyde.[10]

A generalized workflow for a common synthesis is depicted below:



[Click to download full resolution via product page](#)

Caption: A simplified synthetic workflow for 6-Methoxy-2-naphthaldehyde.

Applications in Research and Development

The unique chemical structure of 6-Methoxy-2-naphthaldehyde lends itself to a variety of applications, particularly in the fields of medicinal chemistry and materials science.

Diagnostic Reagent for Aldehyde Dehydrogenase (ALDH)

6-Methoxy-2-naphthaldehyde is utilized as a diagnostic reagent in studies of aldehyde dehydrogenase (ALDH) enzymes.[3][4][11] ALDHs are a group of enzymes that play a crucial

role in cellular detoxification by oxidizing aldehydes. The enzymatic activity of ALDH on 6-Methoxy-2-naphthaldehyde can be monitored, providing insights into the enzyme's function and its role in various physiological and pathological processes, including cancer.[3]

Precursor for Fluorescent Probes

The naphthalene moiety of 6-Methoxy-2-naphthaldehyde serves as a fluorophore.[12] This property is exploited in the synthesis of fluorescent substrates for inhibition studies related to hypertension and vascular inflammation.[3][4] By undergoing Knoevenagel condensation with various active methylene compounds, a range of fluorophores with aggregation-induced emission (AIE) characteristics can be constructed.[3] These AIE-active dyes have significant potential in bioimaging and theranostics.[3] The inherent fluorescence of naphthalene derivatives, their stability, and the ease with which they can be chemically modified make them excellent candidates for the development of novel fluorescent probes.[12]

Intermediate in Pharmaceutical Synthesis

6-Methoxy-2-naphthaldehyde is a known intermediate and impurity in the synthesis of Nabumetone.[3][4] Nabumetone is a non-steroidal anti-inflammatory drug (NSAID) widely used for the treatment of arthritis. The synthesis and purity of Nabumetone are of significant pharmaceutical interest, and therefore, understanding the chemistry of its intermediates like 6-Methoxy-2-naphthaldehyde is critical.

Experimental Protocols

Synthesis of a Fluorescent Probe via Knoevenagel Condensation

This protocol describes a general procedure for the synthesis of a fluorescent probe from 6-Methoxy-2-naphthaldehyde.

Materials:

- 6-Methoxy-2-naphthaldehyde
- An active methylene compound (e.g., malononitrile)
- A basic catalyst (e.g., piperidine)

- An appropriate solvent (e.g., ethanol or acetonitrile)

Procedure:

- Dissolve 6-Methoxy-2-naphthaldehyde (1 equivalent) and the active methylene compound (1-1.2 equivalents) in the chosen solvent in a round-bottom flask.
- Add a catalytic amount of piperidine to the solution.
- Reflux the reaction mixture for a specified time (typically 2-8 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, collect the solid by filtration. If not, remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain the desired fluorescent probe.
- Characterize the final product using spectroscopic techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

The causality behind this experimental choice lies in the reactivity of the aldehyde group of 6-Methoxy-2-naphthaldehyde, which readily undergoes condensation with compounds containing an active methylene group in the presence of a base. This reaction is a reliable method for forming new carbon-carbon double bonds and extending the π -conjugated system, which is often a prerequisite for strong fluorescence.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling 6-Methoxy-2-naphthaldehyde.

Hazard Identification:

- Skin Irritation: May cause skin irritation.[\[13\]](#)

- Eye Irritation: Can cause serious eye irritation.[13]
- Respiratory Tract Irritation: May cause respiratory irritation.[13]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment. A dust mask is recommended if handling the powder form.[13]

Handling and Storage:

- Handle in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.[2]
- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat and sources of ignition.[2]

Conclusion

6-Methoxy-2-naphthaldehyde is a versatile and valuable compound in the realms of chemical synthesis, medicinal chemistry, and materials science. Its roles as a key intermediate in the synthesis of the NSAID Nabumetone, a diagnostic tool for ALDH enzyme activity, and a precursor for advanced fluorescent probes underscore its significance. A thorough understanding of its properties, synthesis, and applications, as outlined in this guide, is essential for researchers and scientists seeking to leverage its unique characteristics in their work. The continued exploration of naphthalene-based compounds like 6-Methoxy-2-naphthaldehyde is poised to yield further innovations in drug discovery and bio-imaging.

References

- PrepChem.com. (n.d.). Synthesis of 6-methoxy-2-naphthaldehyde. Retrieved from [\[Link\]](#)

- CN102476983A. (2012). Method for synthesizing 6-methoxy-2-naphthaldehyde. Google Patents.
- CN102476983A. (2012). Synthetic method of 6-methoxy-2-naphthaldehyde. Google Patents.
- Chemcasts. (n.d.). 6-Methoxy-2-naphthaldehyde (CAS 3453-33-6) – Thermophysical Properties. Retrieved from [[Link](#)]
- PubChem. (n.d.). 6-Methoxy-2-naphthaldehyde. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- CN113651680A. (2021). Preparation method of 6-methoxy-2-naphthaldehyde. Google Patents.
- Oriprobe. (n.d.). Synthesis of 6-Methoxy-2-naphthaldehyde. China/Asia On Demand (CAOD). Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Naphthalene-based fluorescent probes for glutathione and their applications in living cells and patients with sepsis. Retrieved from [[Link](#)]
- ResearchGate. (2006). Crystal Structure of 6-Methoxy-2-naphthaldehyde. Retrieved from [[Link](#)]
- Stenutz. (n.d.). 6-methoxy-2-naphthaldehyde. Retrieved from [[Link](#)]
- GSRS. (n.d.). 6-METHOXY-2-NAPHTHALDEHYDE. Retrieved from [[Link](#)]
- Semantic Scholar. (n.d.). 6-Methoxy-2-Naphthoate as a Standard Chromophore for Chiroptical Studies by Fluorescence-Detected Exciton-Coupled Circular Dichroism. Retrieved from [[Link](#)]
- MDPI. (2023). Study of a Fluorescent System Based on the Naphthalene Derivative Fluorescent Probe Bound to Al³⁺. Retrieved from [[Link](#)]
- ResearchGate. (2006). Photophysics and biological applications of the environment-sensitive fluorophore 6-N,N-Dimethylamino-2,3-naphthalimide. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Naphthol-based fluorescent sensors for aluminium ion and application to bioimaging. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. prepchem.com [prepchem.com]
- 2. fishersci.com [fishersci.com]
- 3. bocsci.com [bocsci.com]
- 4. 6-Methoxy-2-naphthaldehyde CAS#: 3453-33-6 [m.chemicalbook.com]
- 5. 6-Methoxy-2-naphthaldehyde | C₁₂H₁₀O₂ | CID 76991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. 6-Methoxy-2-naphthaldehyde | 3453-33-6 [chemicalbook.com]
- 8. Method for synthesizing 6-methoxy-2-naphthaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 9. CN102476983A - Synthetic method of 6-methoxy-2-naphthaldehyde - Google Patents [patents.google.com]
- 10. caod.oriprobe.com [caod.oriprobe.com]
- 11. B23943.06 [thermofisher.cn]
- 12. mdpi.com [mdpi.com]
- 13. 6-Methoxy-2-naphthaldehyde 98 3453-33-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methoxy-2-naphthaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131281#cas-number-60287-13-0-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com